

Application Notes and Protocols for Testing Hsd17B13-IN-16 Efficacy

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Compound of Interest

Compound Name: Hsd17B13-IN-16

Cat. No.: B12384913

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Introduction

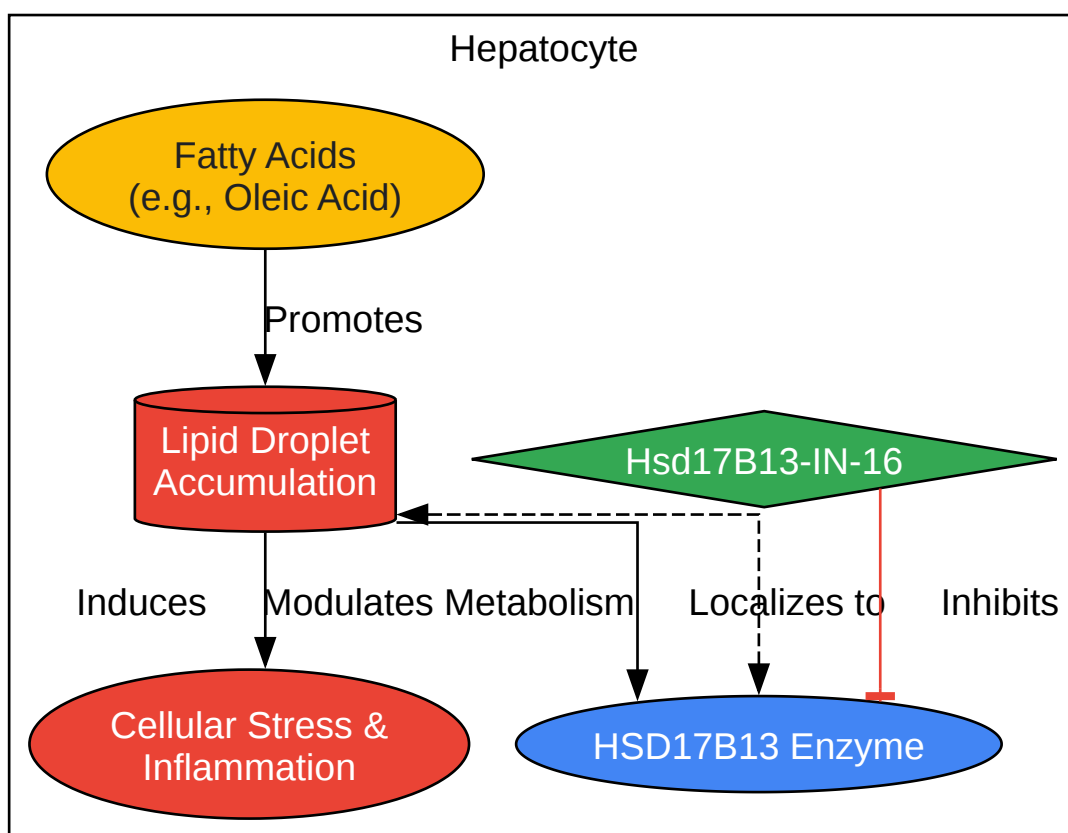
17 β -Hydroxysteroid dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver. Genetic variants of HSD17B13 that result in loss of function have been linked to a reduced risk of developing chronic liver diseases, including nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH). This has positioned HSD17B13 as a promising therapeutic target for these conditions. **Hsd17B13-IN-16** is a potent and selective inhibitor developed for studying the therapeutic potential of HSD17B13 modulation.

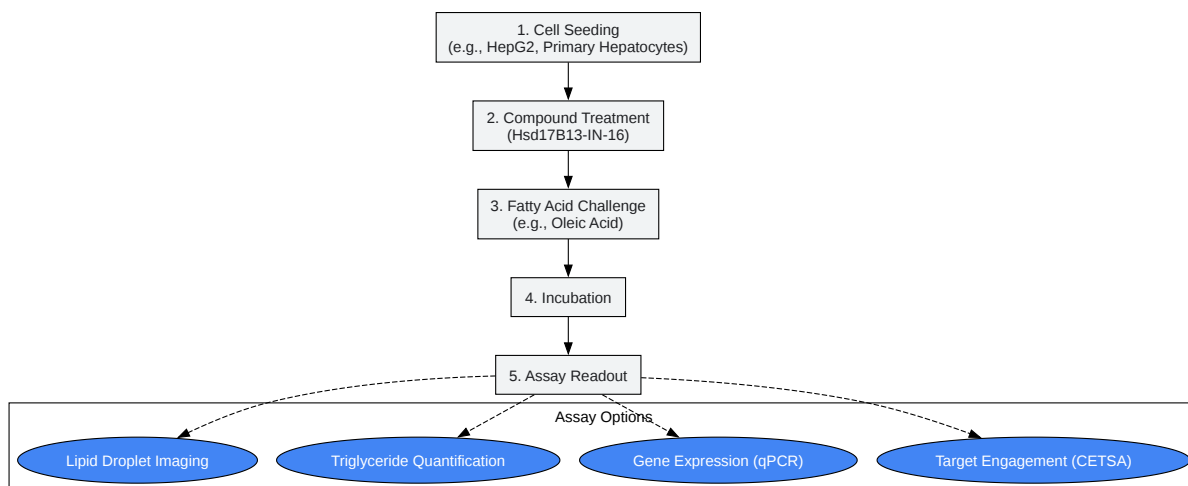
These application notes provide detailed protocols for cellular assays designed to evaluate the efficacy of **Hsd17B13-IN-16** in relevant in vitro models. The described assays focus on quantifying the inhibitor's ability to modulate lipid metabolism and accumulation in hepatocytes.

Mechanism of Action of HSD17B13

HSD17B13 is known to localize to the surface of lipid droplets within hepatocytes. While its precise enzymatic function is an area of active research, it is understood to play a role in lipid metabolism. The inhibition of HSD17B13 is hypothesized to reduce the accumulation of lipids within liver cells, thereby mitigating the cellular pathology associated with NAFLD/NASH.

Hsd17B13-IN-16 acts by directly binding to the HSD17B13 enzyme and inhibiting its activity.





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